

1-Bromo-2-naphthol: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: **1-Bromo-2-naphthol**

Cat. No.: **B146047**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **1-Bromo-2-naphthol** (CAS No. 573-97-7). The following sections detail the hazardous properties of this compound and provide clear protocols for its safe use, storage, and emergency response to minimize risk in a laboratory or drug development setting.

Hazard Identification and Classification

1-Bromo-2-naphthol is classified as a hazardous substance.^[1] Ingestion is harmful, and it can cause significant irritation to the skin, eyes, and respiratory system.^{[1][2][3]}

Table 1: GHS Classification and Hazard Statements

Classification	GHS Pictogram	Signal Word	Hazard Statement Code	Hazard Statement Description
Acute toxicity, oral (Category 4)	GHS07 (Exclamation mark)	Warning[2]	H302	Harmful if swallowed.[2][3]
Skin corrosion/irritation (Category 2)	GHS07 (Exclamation mark)	Warning[2]	H315	Causes skin irritation.[2][3]
Serious eye damage/eye irritation (Category 2A)	GHS07 (Exclamation mark)	Warning[2]	H319	Causes serious eye irritation.[2][3]
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	GHS07 (Exclamation mark)	Warning[2]	H335	May cause respiratory irritation.[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromo-2-naphthol** is provided below.

Table 2: Physical and Chemical Properties of **1-Bromo-2-naphthol**

Property	Value
Molecular Formula	C ₁₀ H ₇ BrO ^[4]
Molecular Weight	223.07 g/mol ^[3]
Appearance	Light red to off-white or tan powder/crystals. ^[3] ^[5]
Melting Point	78-81 °C (lit.) ^[5]
Boiling Point	Decomposes at 130°C ^[5]
Solubility	Soluble in alcohol, ether, benzene, and acetic acid. ^[5]

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is essential when handling **1-Bromo-2-naphthol** to prevent exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or eyeglasses conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[4]

Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Use only outdoors or in a well-ventilated area.[1][2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Avoid contact with eyes, skin, and clothing.[4]
- Minimize dust generation and accumulation.[4]

Storage Conditions

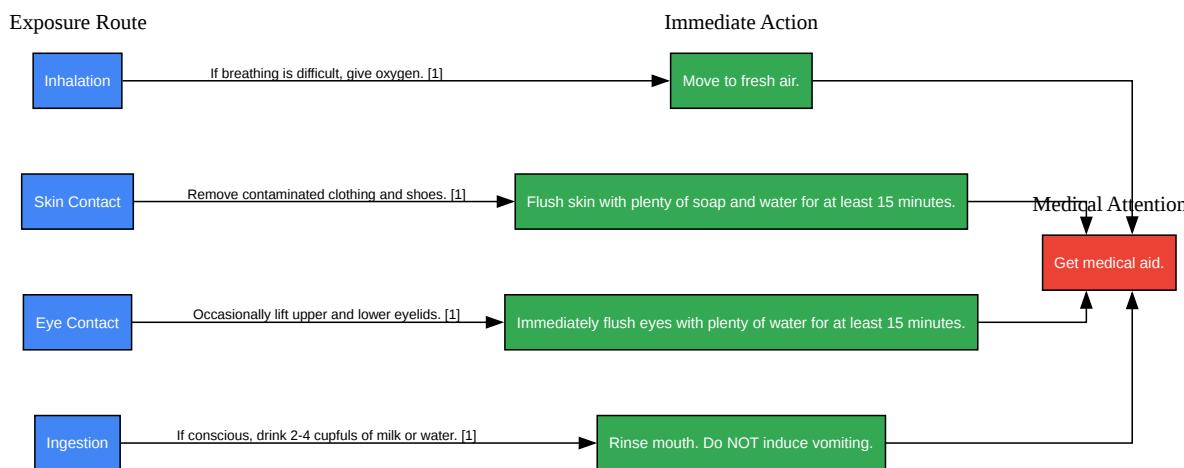
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][4]
- Keep the container tightly closed.[2][4]
- Store locked up.[1][2]
- Incompatible with strong oxidizing agents and strong bases.[1][4]

Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure or release.

First-Aid Measures

The following diagram outlines the initial steps to be taken in case of exposure to **1-Bromo-2-naphthol**.



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Caption: First-aid procedures for **1-Bromo-2-naphthol** exposure.

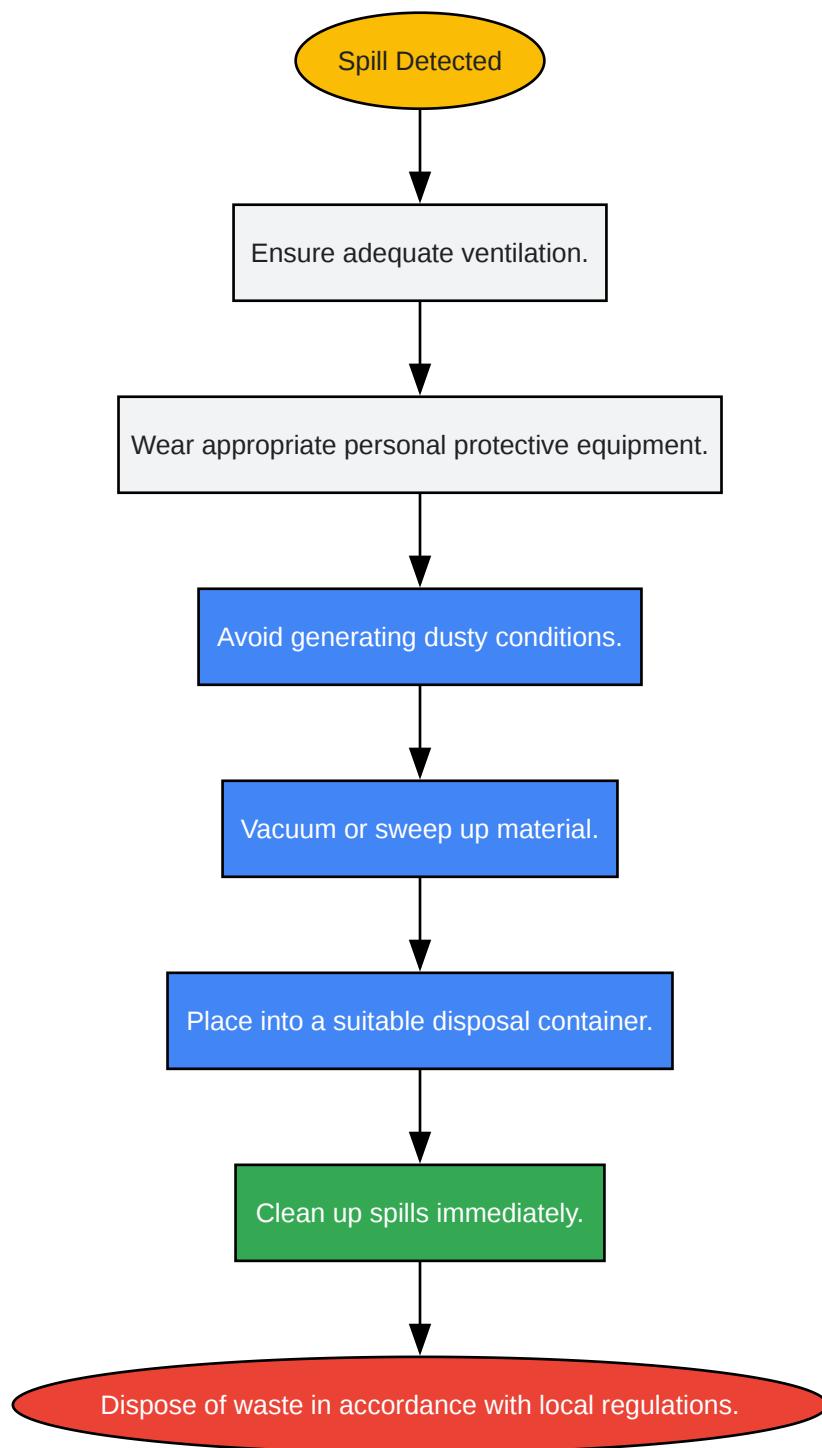
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[4][6]

- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen bromide may be generated by thermal decomposition.[4]
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[4]

Accidental Release Measures

The following workflow illustrates the steps for managing a spill of **1-Bromo-2-naphthol**.



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Caption: Workflow for handling an accidental release of **1-Bromo-2-naphthol**.

Toxicological Information

The toxicological properties of **1-Bromo-2-naphthol** have not been fully investigated.[\[4\]](#) However, available data indicates that it is harmful if swallowed and causes irritation to the skin, eyes, and respiratory tract.[\[3\]](#)[\[4\]](#) Delayed effects, such as pulmonary edema, may occur after inhalation.[\[4\]](#)

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations.[\[1\]](#) Do not let the product enter drains.[\[2\]](#)[\[6\]](#)

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for **1-Bromo-2-naphthol** from your supplier before use.

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